

Personal protective equipment for handling 4-Bromo-2-methylbenzoic acid

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Compound of Interest

Compound Name: 4-Bromo-2-methylbenzoic acid

Cat. No.: B1266583

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Essential Safety and Handling Guide for 4-Bromo-2-methylbenzoic Acid

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Bromo-2-methylbenzoic acid**, including operational and disposal plans.

Chemical Identifier:

- Name: **4-Bromo-2-methylbenzoic acid**
- CAS Number: 68837-59-2
- Molecular Formula: C8H7BrO2

Hazard Identification and Classification

4-Bromo-2-methylbenzoic acid is classified as a hazardous substance. It is crucial to be aware of its potential health effects to ensure proper handling.

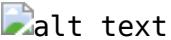
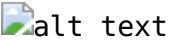
GHS Hazard Statements:

- H301: Toxic if swallowed[1][2][3]

- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1][2]
- H335: May cause respiratory irritation[1]

Signal Word: Danger[1][2][3]

Hazard Pictograms:

Pictogram	Hazard Class
	Acute toxicity (oral)
	Skin Irritation, Eye Irritation, Respiratory Irritation

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4-Bromo-2-methylbenzoic acid** to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Chemical safety goggles or a face shield.	Must be compliant with EN166 (EU) or NIOSH (US) standards.[3]
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are generally suitable for incidental splashes. For more extensive handling, consult the glove manufacturer's compatibility chart.[4]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	A chemically resistant apron may be necessary for larger quantities.[5]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator.	Required if working in a poorly ventilated area or if dust is generated.[2]

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to prevent accidents and maintain the integrity of the chemical.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[4]
- Avoid generating dust.[6]
- Do not eat, drink, or smoke in the handling area.[1][2][3]
- Wash hands thoroughly after handling.[1][2][3]
- Avoid contact with skin and eyes.[3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[[1](#)]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[[1](#)][[2](#)]
- Store locked up.[[1](#)][[2](#)][[3](#)]

Accidental Release and Disposal Measures

In the event of a spill or the need for disposal, follow these procedures to mitigate hazards and protect the environment.

Accidental Release:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Containment: Wear appropriate PPE and prevent the spread of the material.
- Clean-up: Carefully sweep up the solid material and place it into a suitable, labeled container for disposal. Avoid generating dust.[[1](#)]

Disposal:

- Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations.
- The substance should be disposed of by a licensed professional waste disposal service.
- Do not allow the chemical to enter drains or waterways.[[7](#)]

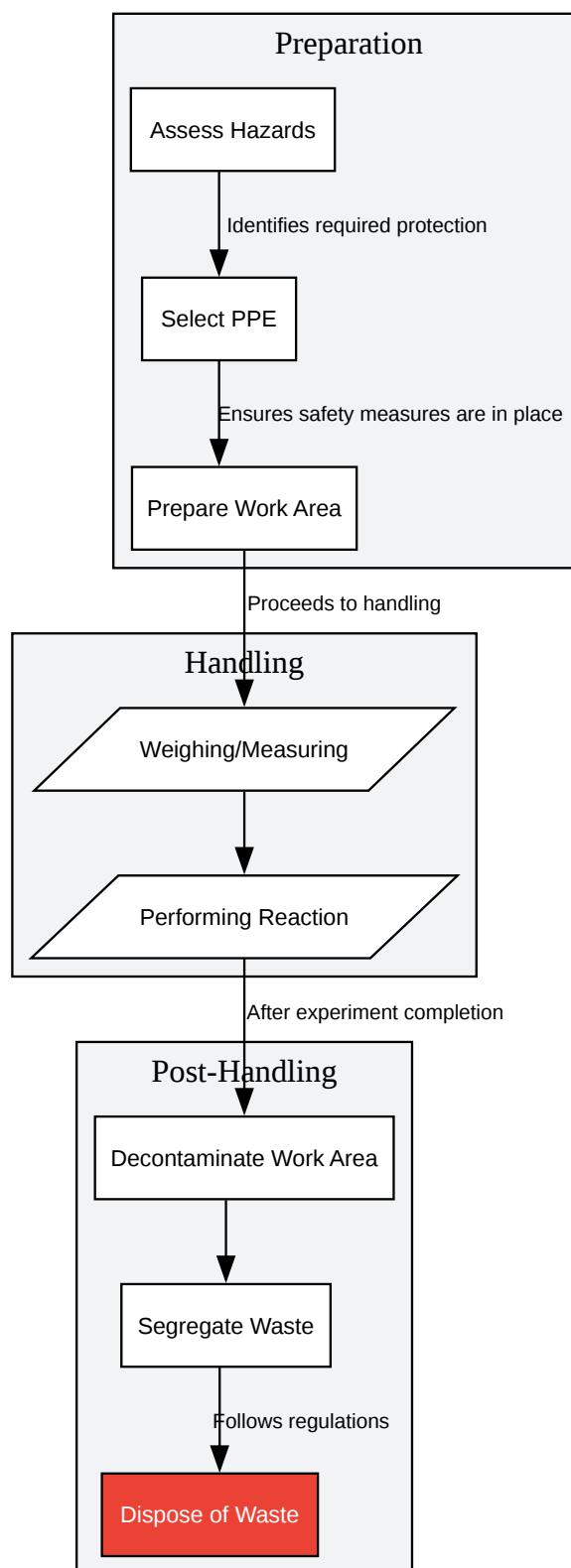
First Aid Measures

Immediate and appropriate first aid is crucial in case of exposure.

Exposure Route	First Aid Procedure
Ingestion	If swallowed, immediately call a poison center or doctor. Rinse mouth. Do NOT induce vomiting. [1] [2] [3]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention. [2] [6]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice. [1] [2]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical attention. [1] [2]

Logical Workflow for Handling 4-Bromo-2-methylbenzoic Acid

The following diagram illustrates the procedural flow for safely handling this chemical from preparation to disposal.



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Caption: Workflow for Safe Handling of **4-Bromo-2-methylbenzoic Acid**.

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